

Essential Safety and Handling Protocols for Sarcosine

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Compound of Interest

Compound Name: Sarracine

Cat. No.: B1680782

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For laboratory personnel, including researchers, scientists, and drug development professionals, a comprehensive understanding of safety and handling procedures for chemical compounds is paramount. This document provides essential, immediate safety and logistical information for handling Sarcosine, including operational and disposal plans, to ensure a safe laboratory environment.

Physical and Chemical Properties

A summary of the key quantitative data for Sarcosine is provided in the table below for easy reference.

Property	Value
Molecular Formula	C3 H7 N O2
Molecular Weight	89.09 g/mol
Melting Point	208 °C / 406.4 °F
Decomposition Temperature	212 °C
Flash Point	> 100 °C / > 212 °F
pH	6.1 (10% aqueous solution)

Personal Protective Equipment (PPE)

When handling Sarcosine, the following personal protective equipment should be worn to minimize exposure and ensure personal safety:

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[\[1\]](#)[\[2\]](#) Long-sleeved clothing is recommended.
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not required.[\[1\]](#)[\[2\]](#) However, if dust formation is likely or ventilation is inadequate, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.

Handling and Storage Procedures

Adherence to proper handling and storage protocols is critical for maintaining the stability of Sarcosine and preventing hazardous situations.

Handling:

- Ensure adequate ventilation in the work area.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid contact with skin, eyes, or clothing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Avoid ingestion and inhalation.[\[1\]](#)[\[2\]](#)
- Prevent dust formation during handling.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Handle in accordance with good industrial hygiene and safety practices.[\[1\]](#)[\[2\]](#)

Storage:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Protect from moisture as the substance is hygroscopic.[\[1\]](#)[\[2\]](#)

- Store under an inert atmosphere.[1][2]
- Incompatible Materials: Avoid contact with strong oxidizing agents.[1][2][3]

Accidental Release and First Aid Measures

In the event of an accidental release or exposure, the following procedures should be followed:

Accidental Release:

- Ensure adequate ventilation.[1][2]
- Use personal protective equipment as required.[1][2]
- Avoid creating dust.[1][2][3]
- Sweep up the spilled material and shovel it into suitable containers for disposal.[1][2][3]

First Aid:

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[1][2]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if irritation develops or persists.[2][3]
- Inhalation: Remove to fresh air. If symptoms occur, get medical attention.[2][3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.[1][2]

Disposal Plan

Waste materials should be disposed of in accordance with local, state, and federal regulations. Sweep up and shovel spilled material into suitable containers for disposal.[1][2][3] Avoid dust formation.

Safe Handling Workflow

The following diagram illustrates the procedural steps for the safe handling of Sarcosine from receipt to disposal.



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Caption: Workflow for the safe handling of Sarcosine.

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
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